

MMV024101 stock solution preparation and storage

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Compound of Interest

Compound Name: MMV024101

Cat. No.: B1677362

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Application Notes and Protocols: MMV024101

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and use of **MMV024101**, a potent phosphatidylinositol 4-kinase (PI4K) inhibitor. The information is intended to guide researchers in accurately preparing stock solutions and in designing and executing cell-based assays.

Physicochemical and Biological Properties of MMV024101

MMV024101 is a small molecule inhibitor of phosphatidylinositol 4-kinase (PI4K), an enzyme crucial for various cellular processes, including membrane trafficking and signal transduction. It has demonstrated submicromolar potency against *Plasmodium falciparum*, highlighting its potential as an antimalarial agent. Due to its low aqueous solubility, proper handling and solution preparation are critical for reliable experimental results.

Property	Value	Reference
Molecular Weight	352.37 g/mol	[1]
CAS Number	1092565-44-0	[1][2]
Aqueous Solubility	<5 µM	[2]
Biological Activity	PI4K inhibitor; IC50 = 543 nM against <i>P. falciparum</i> NF54	[2]

Stock Solution Preparation and Storage

Objective: To prepare a concentrated stock solution of **MMV024101** for use in cell-based assays.

Materials:

- **MMV024101** powder
- Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Analytical balance

Protocol:

- Pre-weighing Preparation: Before opening, bring the vial of **MMV024101** powder to room temperature to prevent condensation of atmospheric moisture.
- Weighing: Carefully weigh the desired amount of **MMV024101** powder using an analytical balance in a chemical fume hood. For example, to prepare a 10 mM stock solution, weigh out 3.52 mg of **MMV024101**.

- **Dissolution:** Add the appropriate volume of sterile DMSO to the **MMV024101** powder. To continue the example of a 10 mM stock solution from 3.52 mg of powder, add 1 mL of DMSO.
- **Solubilization:** Vortex the solution thoroughly until the **MMV024101** is completely dissolved. Gentle warming (up to 37°C) may be applied if necessary to aid dissolution.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for long-term storage.

Storage and Stability:

Condition	Recommendation
Solvent	Dimethyl Sulfoxide (DMSO)
Concentration	≥10 mM (solubility in DMSO is high)
Storage Temperature	-20°C
Stability	Stable for at least 6 months at -20°C when protected from light and moisture. Avoid repeated freeze-thaw cycles.

Experimental Protocols

General Cell Culture and Treatment

This protocol provides a general guideline for treating adherent cells with **MMV024101**. The specific conditions, such as cell seeding density and incubation times, should be optimized for the particular cell line and experimental endpoint.

Materials:

- Cultured cells of interest
- Complete cell culture medium

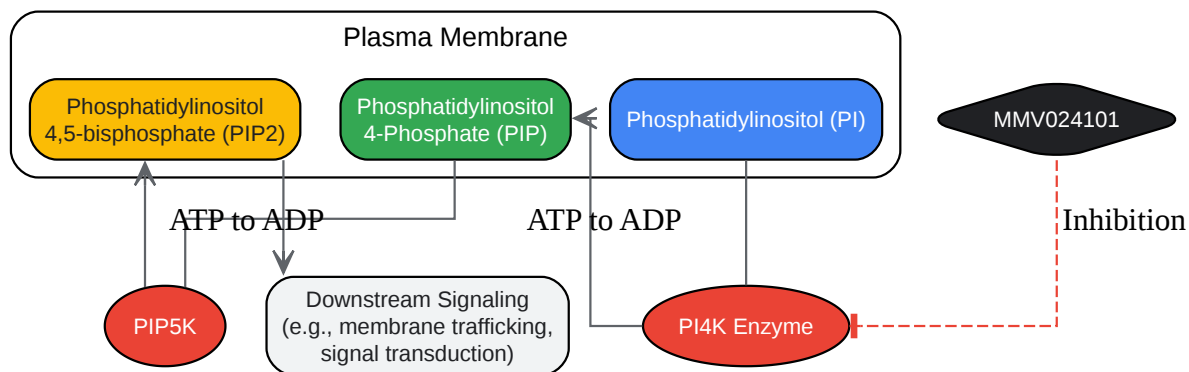
- **MMV024101** stock solution (e.g., 10 mM in DMSO)
- Phosphate-buffered saline (PBS), sterile
- Multi-well cell culture plates
- CO2 incubator (37°C, 5% CO2)

Protocol:

- **Cell Seeding:** Seed the cells in a multi-well plate at a density that will ensure they are in the logarithmic growth phase at the time of treatment. Allow the cells to adhere and grow overnight in a CO2 incubator.
- **Preparation of Working Solutions:** On the day of treatment, thaw an aliquot of the **MMV024101** stock solution at room temperature. Prepare serial dilutions of the stock solution in complete cell culture medium to achieve the desired final concentrations. The final concentration of DMSO in the culture medium should be kept constant across all treatments (including the vehicle control) and should typically not exceed 0.5% to avoid solvent-induced toxicity.
- **Cell Treatment:** Remove the old medium from the cells and wash once with sterile PBS. Add the medium containing the desired concentrations of **MMV024101** or the vehicle control (medium with the same concentration of DMSO) to the respective wells.
- **Incubation:** Return the plate to the CO2 incubator and incubate for the desired experimental duration.
- **Downstream Analysis:** Following incubation, the cells can be harvested and processed for various downstream analyses, such as viability assays (e.g., MTT, CellTiter-Glo), western blotting, or immunofluorescence imaging.

Visualizations

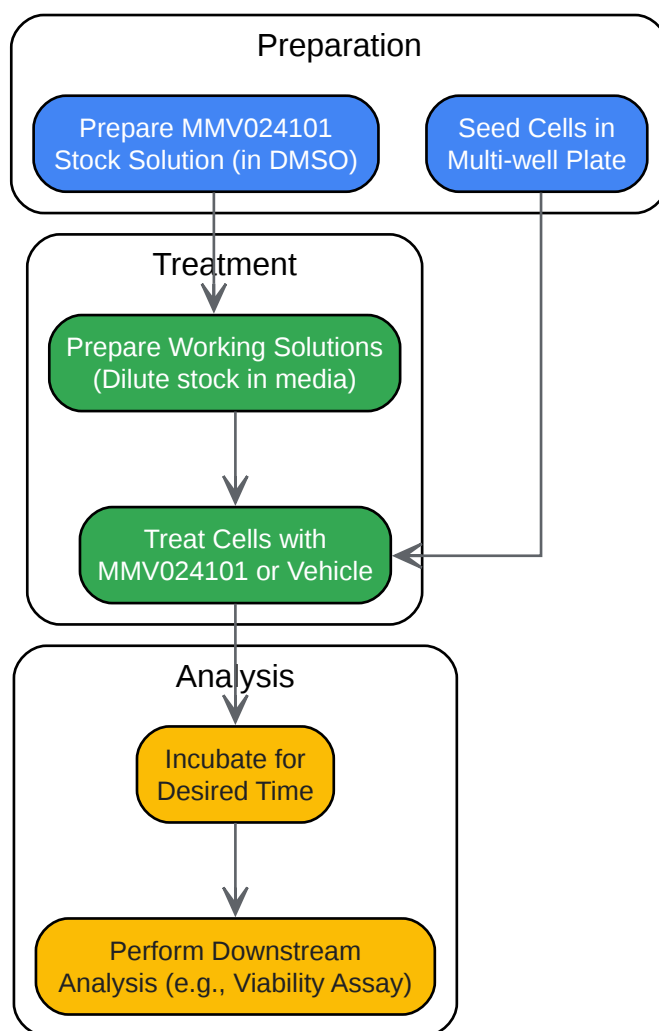
PI4K Signaling Pathway and Inhibition by **MMV024101**



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Caption: PI4K signaling pathway and the inhibitory action of **MMV024101**.

Experimental Workflow for Cell-Based Assay



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References

- 1. A large scale high-throughput screen identifies chemical inhibitors of phosphatidylinositol 4-kinase type II alpha - PMC [pmc.ncbi.nlm.nih.gov]
- 2. promegaconnections.com [promegaconnections.com]

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